

# UNC2383: A Technical Guide to its Chemical Properties, Structure, and Mechanism of Action

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **UNC2383**

Cat. No.: **B12365017**

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## Abstract

**UNC2383** is a novel small molecule enhancer of oligonucleotide delivery that facilitates the escape of antisense oligonucleotides (ASOs) and splice-switching oligonucleotides (SSOs) from endosomal entrapment, thereby increasing their therapeutic efficacy. This technical guide provides a comprehensive overview of the chemical properties, structure, and biological activity of **UNC2383**. Detailed experimental protocols for key assays and visualizations of its mechanism of action and experimental workflows are included to support further research and development.

## Chemical Properties and Structure

**UNC2383** is a benzimidazole derivative with the following key identifiers and physicochemical properties.

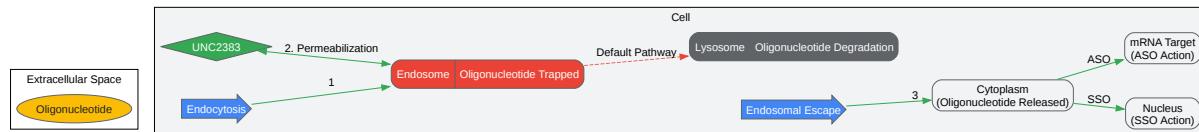
Property	Value
IUPAC Name	5-chloro-N-(1-(2-(pyrrolidin-1-yl)ethyl)-1H-benzo[d]imidazol-2-yl)benzofuran-2-carboxamide
CAS Number	2123481-48-9
Chemical Formula	C22H21ClN4O2
Molecular Weight	408.88 g/mol
SMILES	O=C(C(O1)=CC2=C1C=CC(Cl)=C2)NC3=NC4=CC=CC=C4N3CCN5CCCC5
Appearance	White to off-white solid
Solubility	Soluble in DMSO

## Biological Activity and Mechanism of Action

**UNC2383** enhances the intracellular delivery of oligonucleotides by promoting their escape from endosomal vesicles into the cytoplasm and nucleus. This is a critical step for the biological activity of ASOs and SSOs, which would otherwise be degraded in the lysosomal pathway. The proposed mechanism of action involves the permeabilization of endosomal membranes.

## Signaling Pathway for **UNC2383**-Mediated Oligonucleotide Delivery

The following diagram illustrates the proposed mechanism by which **UNC2383** facilitates the delivery of oligonucleotides to their site of action.



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Caption: **UNC2383** facilitates oligonucleotide delivery by promoting endosomal escape.

## In Vitro and In Vivo Efficacy

**UNC2383** has demonstrated significant efficacy in enhancing the activity of both SSOs and ASOs in various cell lines and in a murine model.

| Assay Type | Model System | Key Findings

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)